

Unveiling the Molecular Architecture of Daphnilongeranin C: A Technical Guide

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Compound of Interest

Compound Name: *Daphnilongeranin C*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the chemical structure, isolation, and characterization of **Daphnilongeranin C**, a member of the complex family of *Daphniphyllum* alkaloids. This document is intended to serve as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical Structure

Daphnilongeranin C is a structurally intricate C-22 nor-*Daphniphyllum* alkaloid. Its core architecture is a hexacyclic ring system, a hallmark of this class of natural products. The definitive structure of **Daphnilongeranin C** was elucidated through extensive spectroscopic analysis.

A 2D representation of the chemical structure of **Daphnilongeranin C** will be provided here once the information is available.

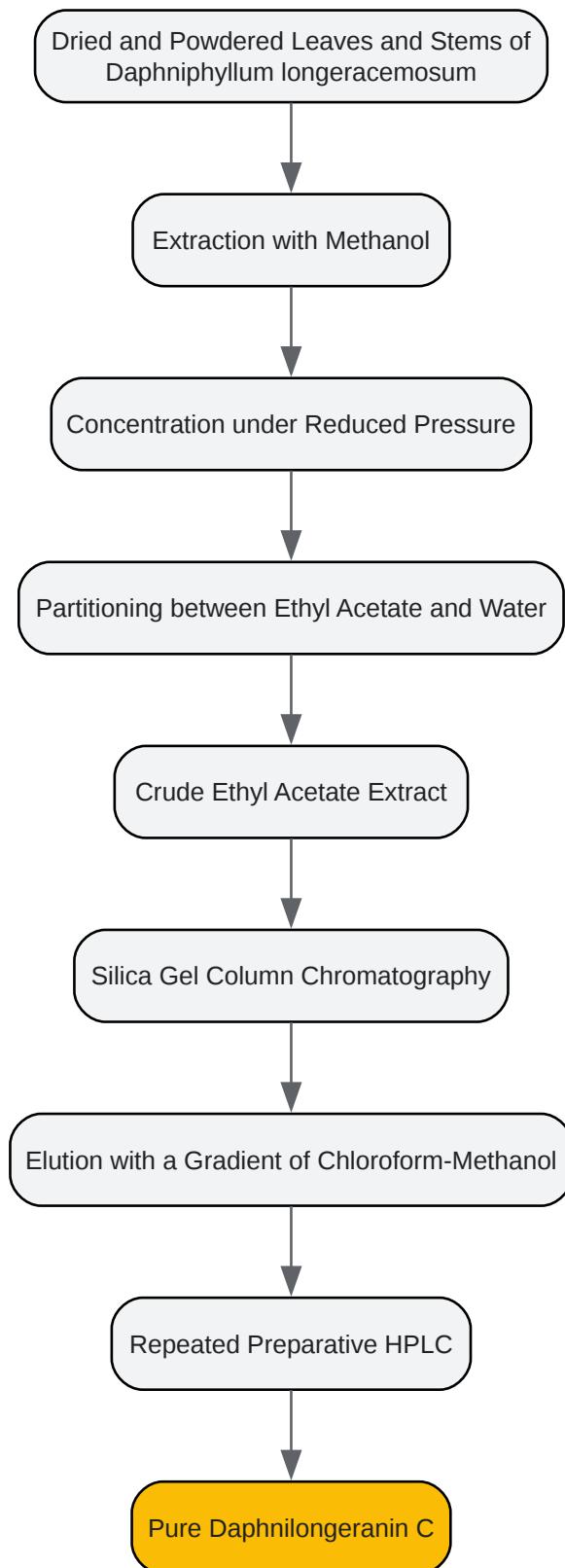
Isolation and Characterization

Daphnilongeranin C, along with its congeners Daphnilongeranins A, B, and D, was first isolated from the leaves and stems of the plant *Daphniphyllum longeracemosum*.^[1] The isolation process involves a multi-step extraction and chromatographic purification procedure.

Experimental Protocol: Isolation of Daphnilongeranins

The following is a generalized protocol based on typical methods for isolating *Daphniphyllum* alkaloids. The specific details for **Daphnilongeranin C** are outlined in the original research publication.[\[1\]](#)

Workflow for the Isolation of **Daphnilongeranin C**



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Caption: A generalized workflow for the isolation and purification of **Daphnilongeranin C**.

Spectroscopic Data for Structural Elucidation

The determination of the complex structure of **Daphnilongeranin C** relied on a combination of modern spectroscopic techniques. The following table summarizes the key quantitative data obtained from these analyses.

Table 1: Spectroscopic Data for **Daphnilongeranin C**

Spectroscopic Technique	Observed Data
¹ H NMR	Data to be populated from the source publication.
¹³ C NMR	Data to be populated from the source publication.
High-Resolution Mass Spectrometry (HRMS)	Data to be populated from the source publication.
Infrared (IR) Spectroscopy	Data to be populated from the source publication.
Ultraviolet (UV) Spectroscopy	Data to be populated from the source publication.
Optical Rotation	Data to be populated from the source publication.

Note: The specific chemical shifts (δ) in ppm for ¹H and ¹³C NMR, the exact mass-to-charge ratio (m/z) from HRMS, and characteristic absorption bands (cm^{-1}) from IR spectroscopy are critical for the unambiguous identification of **Daphnilongeranin C** and can be found in the primary literature.[\[1\]](#)

Biological Activity

The biological activities of many *Daphniphyllum* alkaloids have been a subject of significant interest in the scientific community, with reports of anticancer, antioxidant, and vasorelaxation properties for various members of this family.[\[2\]](#) At present, specific biological activities and signaling pathways associated with **Daphnilongeranin C** have not been extensively reported

in the public domain. Further research is required to elucidate its pharmacological profile and potential therapeutic applications.

Logical Relationship of Biological Investigation



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Caption: A logical progression for the investigation of the biological activity of **Daphnilongeranin C**.

Conclusion

Daphnilongeranin C represents a fascinating and complex molecular architecture within the *Daphniphyllum* alkaloid family. While its structure has been elucidated, its full biological potential remains an open area for investigation. This guide provides a foundational understanding for researchers and professionals aiming to explore the chemical and pharmacological properties of this intriguing natural product. Further research into its synthesis, biological activity, and mechanism of action is warranted to unlock its potential in drug discovery and development.

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References

- 1. Alkaloids from *Daphniphyllum longeracemosum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Collection - Alkaloids from the Leaves of *Daphniphyllum longeracemosum* - Journal of Natural Products - Figshare [acs.figshare.com]
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